

A Comprehensive Review of D-Mannonic Acid-1,4-Lactone and Its Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

Cat. No.: *B118508*

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For Researchers, Scientists, and Drug Development Professionals

D-Mannonic acid-1,4-lactone, a sugar derivative of D-mannose, is a versatile molecule with a growing number of applications across the pharmaceutical, cosmetic, and food industries. Its unique chemical structure and biological activities make it a compound of significant interest for researchers and product developers. This guide provides a comprehensive comparison of **D-Mannonic acid-1,4-lactone**'s performance in various applications, supported by available experimental data and detailed methodologies.

Physicochemical Properties

D-Mannonic acid-1,4-lactone is a white crystalline solid with the molecular formula $C_6H_{10}O_6$ and a molecular weight of 178.14 g/mol ^{[1][2]} It is known to be soluble in water and dimethyl sulfoxide (DMSO).^[3]

Property	Value
Molecular Formula	$C_6H_{10}O_6$
Molecular Weight	178.14 g/mol
Appearance	White crystalline powder
Melting Point	153 °C
CAS Number	26301-79-1

Applications in Enzyme Inhibition

D-Mannonic acid-1,4-lactone has been identified as an inhibitor of certain glycosidases, enzymes that play crucial roles in various biological processes.

β-Galactosidase Inhibition

D-Mannono-1,4-lactone is known to act as an inhibitor of β-galactosidase from *Escherichia coli*. [4] This inhibitory activity suggests its potential for studying the structure-function relationship of this enzyme. While the furanose form of the sugar is believed to be contributory to its efficacy, specific kinetic data such as the inhibition constant (K_i) for **D-Mannonic acid-1,4-lactone** is not readily available in the reviewed literature. [5] For comparison, a related compound, 4-deoxy-D-galactono-1,4-lactam, has been shown to be a competitive inhibitor of β-galactofuranosidase with a K_i value of $88 \pm 4 \mu\text{M}$. [6]

Lysozyme Inhibition

D-Mannonic acid-1,4-lactone has also been reported to exhibit lysozyme inhibitory activity. [2] This suggests potential applications in areas where lysozyme activity needs to be modulated. However, detailed kinetic studies and comparisons with other lysozyme inhibitors are not extensively documented.

Use in Synthesis of Complex Carbohydrates

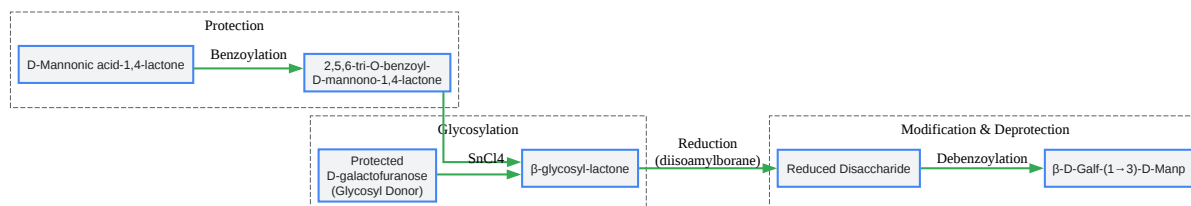
D-Mannonic acid-1,4-lactone serves as a valuable building block in the chemical and chemoenzymatic synthesis of more complex and bioactive oligosaccharides. [7][8][9] Its structure allows it to be used as a glycosyl acceptor in glycosylation reactions.

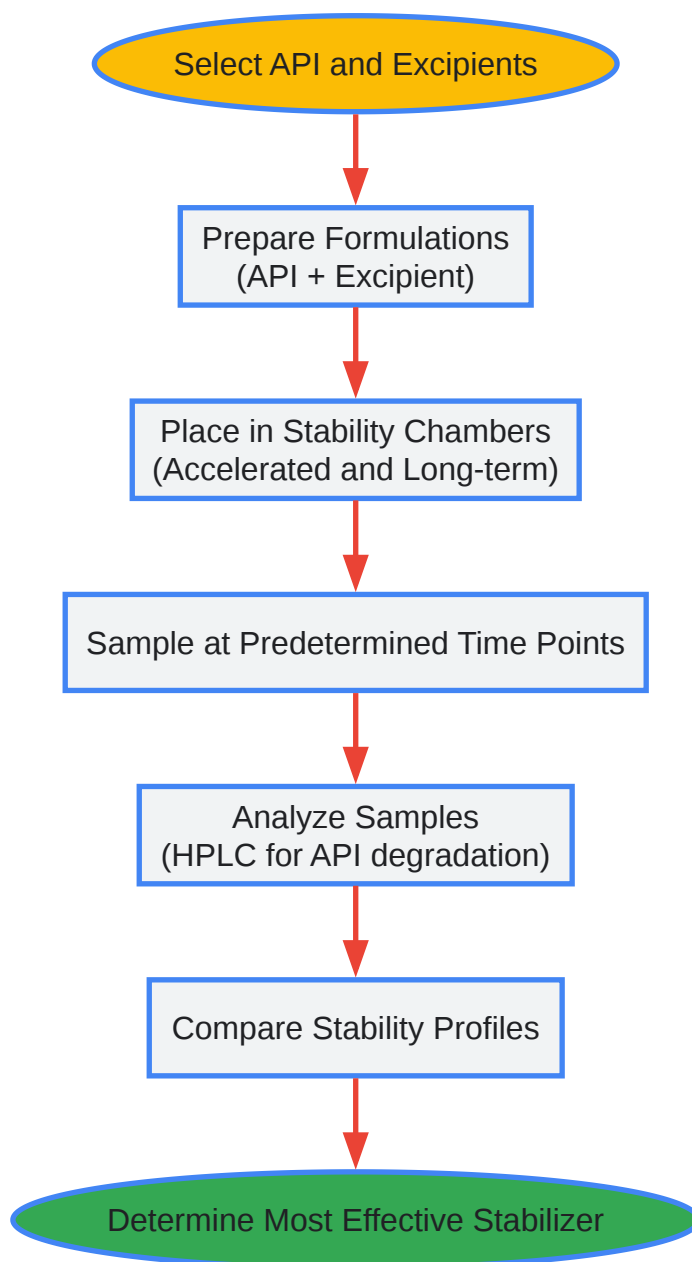
Disaccharide Synthesis

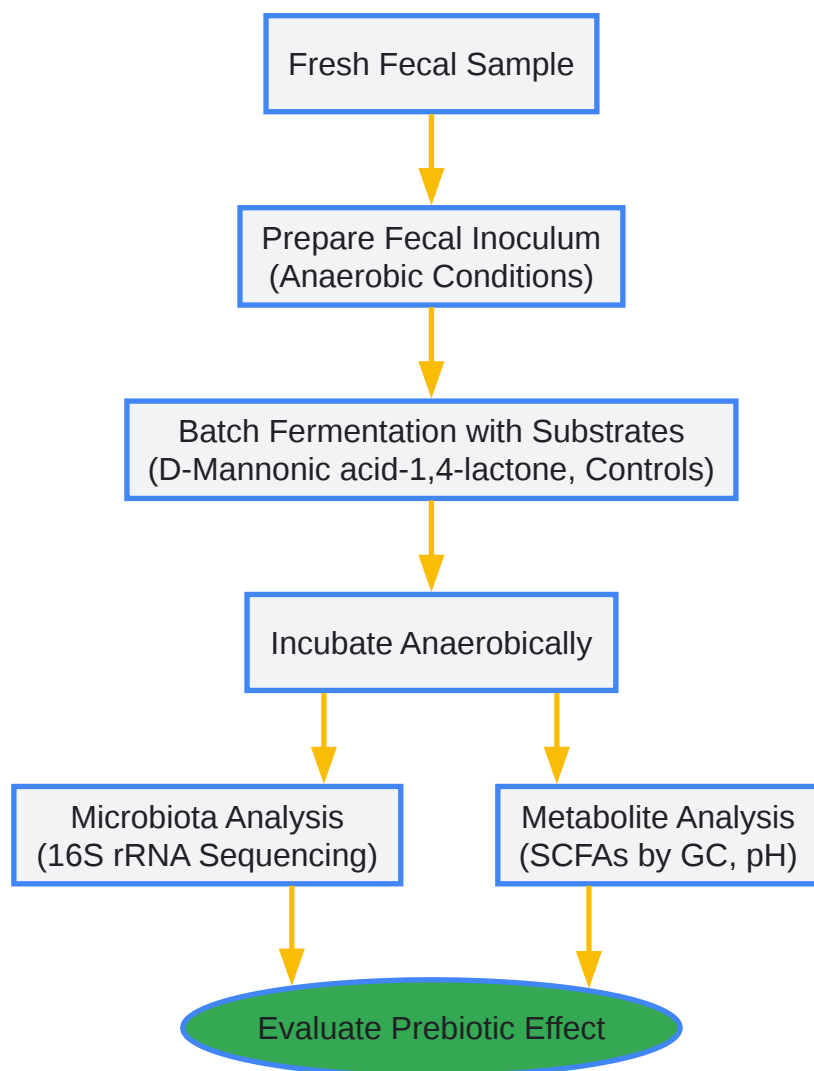
One notable application is in the synthesis of disaccharides. For instance, 2,5,6-tri-O-benzoyl-D-mannono-1,4-lactone has been used as a key intermediate in the synthesis of β-D-Galf-(1 → 3)-D-Manp, a disaccharide present in the lipopeptidophosphoglycan (LPPG) of *Trypanosoma cruzi*.

Experimental Protocol: Synthesis of β-D-Galf-(1 → 3)-D-Manp using a D-Mannono-1,4-lactone derivative

A general procedure for such a synthesis involves the condensation of a protected D-mannono-1,4-lactone derivative with a protected galactofuranose donor, promoted by a Lewis acid like SnCl_4 . This is followed by the reduction of the lactone and subsequent deprotection steps to yield the final disaccharide. The workflow for such a synthesis can be visualized as follows:







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- To cite this document: BenchChem. [A Comprehensive Review of D-Mannonic Acid-1,4-Lactone and Its Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118508#literature-review-of-d-mannonic-acid-1-4-lactone-applications]

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